

# In-Depth Technical Guide: 4-But-3-ynyl-2-methylthiomorpholine

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## Compound of Interest

Compound Name: 4-But-3-ynyl-2-methylthiomorpholine

Cat. No.: B2650336

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Disclaimer: Extensive searches of publicly available scientific literature and chemical databases have yielded no specific information on the compound "**4-But-3-ynyl-2-methylthiomorpholine**." This suggests that it may be a novel compound, a proprietary substance not yet disclosed in the public domain, or a misnomer.

This guide, therefore, provides a theoretical analysis based on the chemical name, alongside general information about the morpholine scaffold, which is a core component of the named molecule. The molecular weight has been calculated based on the presumed structure, but no experimental data is available to confirm this.

## Molecular Identity and Properties (Theoretical)

Based on the nomenclature "**4-But-3-ynyl-2-methylthiomorpholine**," a chemical structure can be proposed, and its molecular formula and weight can be calculated.

### 1.1. Predicted Chemical Structure

The name implies a morpholine ring with a but-3-ynyl group attached to the nitrogen at position 4 and a methylthio group attached to the carbon at position 2.

### 1.2. Quantitative Data Summary

As no experimental data is available, the following table summarizes the theoretical quantitative data for **4-But-3-ynyl-2-methylthiomorpholine**.

Parameter	Value	Notes
Molecular Formula	C <sub>9</sub> H <sub>15</sub> NOS	Deduced from the chemical name.
Molecular Weight	185.29 g/mol	Calculated based on the molecular formula.
Appearance	Not Available	No experimental data found.
Solubility	Not Available	No experimental data found.
Melting Point	Not Available	No experimental data found.
Boiling Point	Not Available	No experimental data found.
Biological Activity	Not Available	No specific studies have been published.

## The Morpholine Scaffold: A Privileged Structure in Medicinal Chemistry

While no data exists for the specific molecule in question, the morpholine ring is a well-established and important structural motif in drug discovery and development. Morpholine and its derivatives are known to exhibit a wide range of biological activities.

### 2.1. General Biological Activities of Morpholine Derivatives

Research has shown that the incorporation of a morpholine ring can confer favorable pharmacokinetic properties and lead to compounds with various therapeutic applications. Some of the documented biological activities of morpholine derivatives include:

- Anticancer
- Anti-inflammatory

- Antiviral
- Antimicrobial
- Analgesic

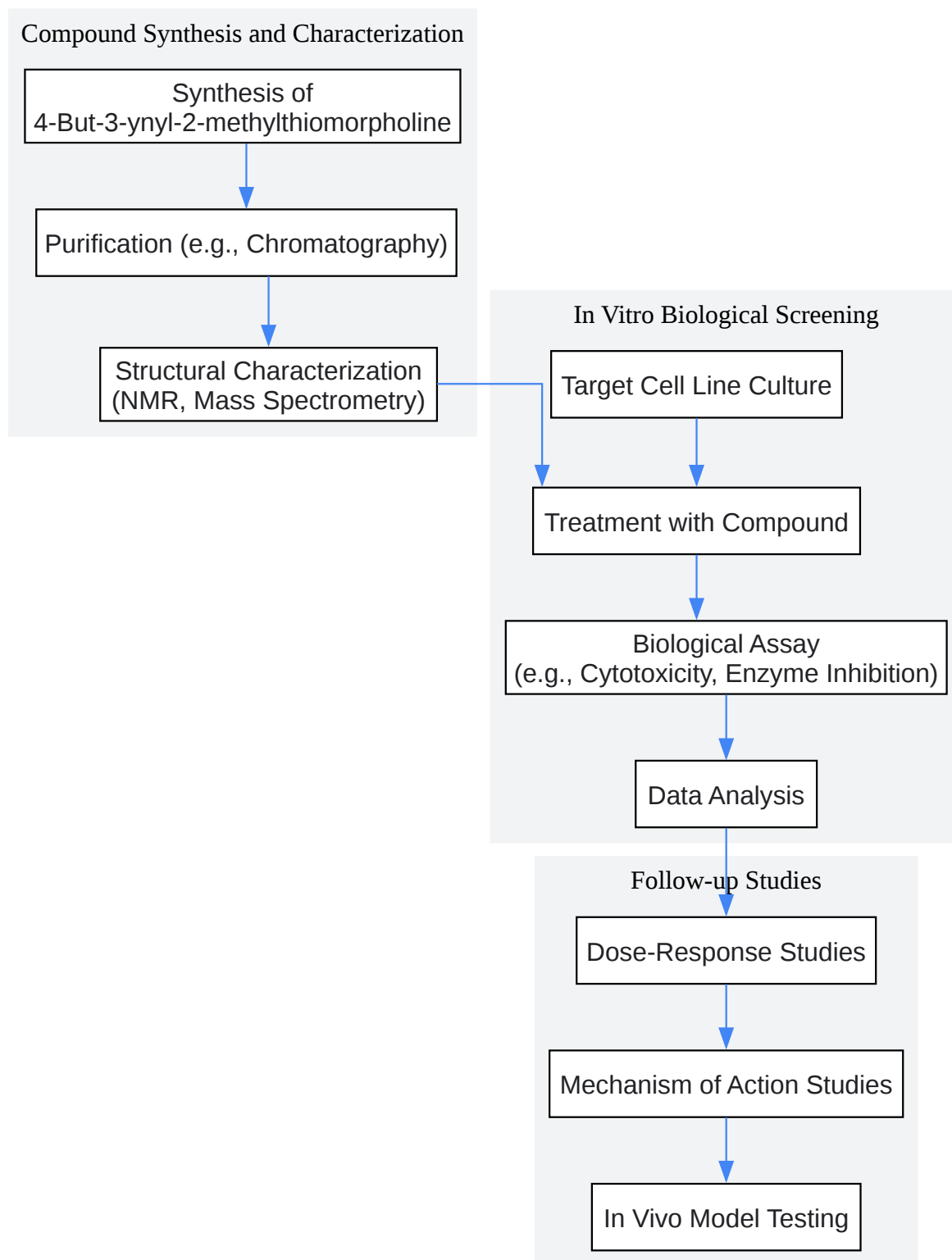
The electron-deficient nature of the morpholine ring allows it to participate in hydrophobic interactions with biological targets.

## Experimental Protocols

Due to the absence of any published research on **4-But-3-ynyl-2-methylthiomorpholine**, no experimental protocols for its synthesis, characterization, or biological evaluation can be provided.

## Signaling Pathways and Workflows

As there is no information regarding the biological activity or mechanism of action of **4-But-3-ynyl-2-methylthiomorpholine**, it is not possible to create any diagrams of signaling pathways or experimental workflows related to this specific compound. For illustrative purposes, a generalized workflow for screening the biological activity of a novel chemical entity is presented below.



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A generalized workflow for the biological screening of a novel chemical compound.

## Conclusion

The compound **4-But-3-ynyl-2-methylthiomorpholine** is not described in the current public scientific literature. While its molecular weight can be theoretically calculated from its name, no experimental data on its properties, synthesis, or biological activity is available. The morpholine scaffold, a key component of this molecule, is of significant interest in medicinal chemistry due to its association with a wide range of biological activities. Further research would be required to synthesize and characterize **4-But-3-ynyl-2-methylthiomorpholine** and to explore its potential biological effects.

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